

A Comparative Olfactory Analysis: 5-Cyclohexadecen-1-one and Exaltone

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Compound of Interest

Compound Name: 5-Cyclohexadecen-1-one

Cat. No.: B1217015

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In the intricate world of fragrance chemistry, macrocyclic ketones are prized for their potent and persistent musk aromas. This guide provides a detailed comparison of the olfactory properties of two prominent macrocyclic musks: **5-Cyclohexadecen-1-one** and Exaltone (Cyclopentadecanone). Aimed at researchers, scientists, and professionals in the fragrance and drug development industries, this document synthesizes available data on their odor profiles, physicochemical properties, and the experimental methodologies used for their evaluation.

Chemical and Physical Properties

A foundational understanding of the physical and chemical characteristics of these molecules is essential for their application in fragrance formulations. Both are large cyclic ketones, but subtle differences in their structure, such as the presence of a double bond in **5-Cyclohexadecen-1-one**, influence their olfactory perception.

Property	5-Cyclohexadecen-1-one	Exaltone (Cyclopentadecanone)
Synonyms	Ambretone, Velvione[1]	Normuscone, Musk CPD
CAS Number	37609-25-9[2]	502-72-7[3]
Molecular Formula	C ₁₆ H ₂₈ O[2]	C ₁₅ H ₂₈ O
Molecular Weight	236.39 g/mol [2]	224.38 g/mol
Physical Form	Liquid[2]	Colorless crystals[4]
Odor Description	Powdery, clean, intense musk-like aroma[1]	Powerful, warm, diffusive, powdery, animalic, greasy musk[3][4]

Quantitative Odor Comparison

Direct quantitative comparison of the odor intensity of these two compounds is challenging due to a lack of studies that evaluate them under identical experimental conditions. However, qualitative descriptions consistently highlight Exaltone as a particularly powerful and diffusive musk. While a specific odor threshold for **5-Cyclohexadecen-1-one** is not readily available in the cited literature, the detection threshold for the related compound Exaltenone (cyclopentadecenone, an unsaturated analog of Exaltone) has been reported as 0.8 ng/L in air[5]. The odor life on a smelling strip for Exaltone is noted to be 320 hours[6].

Experimental Protocols

The evaluation of musk odorants relies on a combination of analytical and sensory techniques. The following are detailed methodologies for key experiments in this field.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation of volatile compounds with human sensory perception. It allows for the identification of odor-active compounds in a mixture.

Objective: To determine the odor character and intensity of individual compounds as they elute from the gas chromatograph.

Methodology:

- **Sample Preparation:** The musk compound is diluted in an appropriate solvent (e.g., ethanol) to a concentration suitable for injection.
- **Instrumentation:** A gas chromatograph is equipped with a capillary column appropriate for the separation of large molecules. The column effluent is split between a conventional detector (e.g., Flame Ionization Detector or Mass Spectrometer) and a heated sniffing port.
- **Olfactory Assessment:** A trained sensory panelist sniffs the effluent from the sniffing port and records the time, intensity, and description of any perceived odors.
- **Data Analysis:** The olfactogram (a plot of odor intensity versus retention time) is aligned with the chromatogram to identify the odor-active compounds.

Sensory Panel Evaluation

Sensory panels provide qualitative and quantitative data on the overall odor profile of a substance.

Objective: To characterize the odor profile of the musk compounds using a trained panel of human assessors.

Methodology:

- **Panelist Selection and Training:** Panelists are screened for their olfactory acuity and trained to identify and scale the intensity of various odor attributes.
- **Sample Presentation:** The musk compounds are presented to the panelists in a controlled environment. Samples may be presented as dilutions in a solvent on smelling strips or in sniff bottles.
- **Evaluation:** Panelists rate the intensity of various odor descriptors (e.g., musk, powdery, animalic, sweet) on a labeled magnitude scale.
- **Data Analysis:** The data from all panelists are compiled and statistically analyzed to generate a comprehensive odor profile for each compound.

In-Vitro Olfactory Receptor Assay

These assays are used to investigate the molecular mechanisms of odor perception by measuring the response of specific olfactory receptors to odorant molecules.

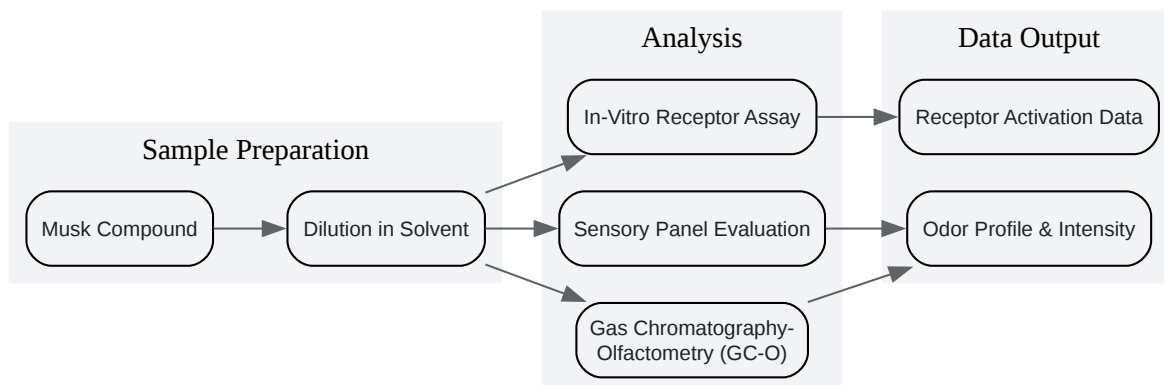
Objective: To determine the activation profile of olfactory receptors in response to the musk compounds.

Methodology:

- **Cell Culture and Transfection:** A cell line (e.g., HEK293) is cultured and transfected with the gene for a specific olfactory receptor (e.g., OR5AN1, which is known to respond to macrocyclic musks) and a reporter gene (e.g., luciferase).
- **Odorant Stimulation:** The transfected cells are exposed to varying concentrations of the musk compound.
- **Signal Detection:** Activation of the olfactory receptor by the musk compound initiates a signaling cascade that results in the expression of the reporter gene. The signal from the reporter (e.g., light from luciferase) is measured.
- **Data Analysis:** The response is plotted against the odorant concentration to determine the receptor's sensitivity and efficacy for the specific musk compound.

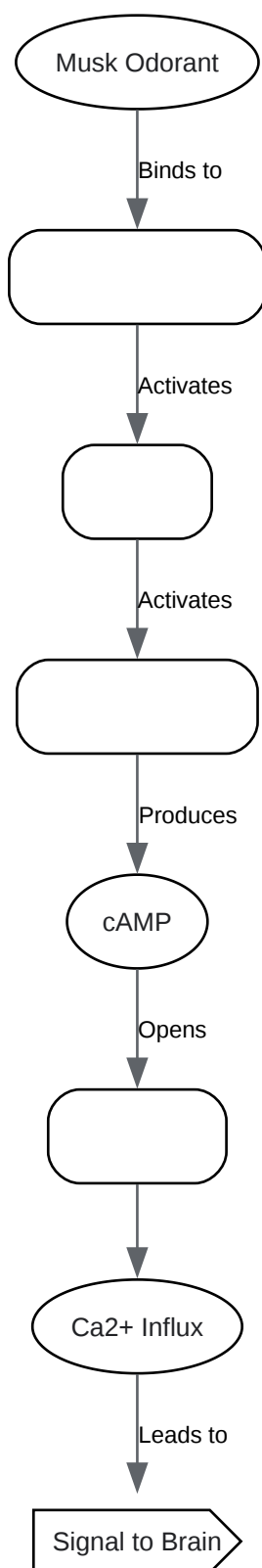
Signaling Pathways and Experimental Workflows

To visualize the complex processes involved in musk odor evaluation, the following diagrams are provided.



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Caption: Experimental workflow for musk odor analysis.



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Caption: Simplified olfactory signaling pathway for musk odorants.

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